

Comprehensive Spectral Characterization

Guide: N-[1-(5-methylthiophen-2-yl)ethyl]cyclohexanamine

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Compound of Interest

Compound Name: *N*-[1-(5-methylthiophen-2-yl)ethyl]cyclohexanamine

Cat. No.: B13296782

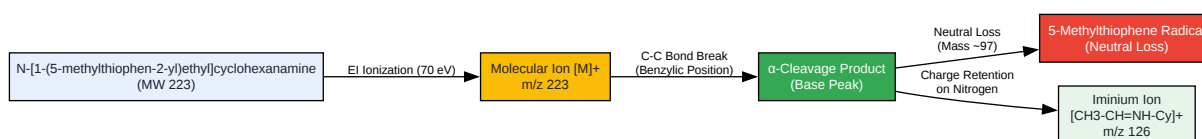
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Compound Identity & Structural Context[1][2][3][4][5][6][7]

- IUPAC Name: N-Cyclohexyl-1-(5-methylthiophen-2-yl)ethan-1-amine
- Molecular Formula: C₁₃H₂₁NS
- Molecular Weight: 223.38 g/mol
- Structural Class: Thiophene-ethylamine derivative; Secondary amine.
- Synthesis Context: Typically synthesized via reductive amination of 2-acetyl-5-methylthiophene with cyclohexylamine using sodium triacetoxyborohydride (STAB) or NaBH₄. This route informs potential impurities (e.g., unreacted ketone, alcohol byproducts).

Structural Diagram & Fragmentation Logic

The following diagram illustrates the molecular connectivity and the primary Mass Spectrometry fragmentation pathway (α -cleavage) characteristic of this class.



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Figure 1: Predicted Electron Ionization (EI) fragmentation pathway showing the formation of the base peak m/z 126.

Mass Spectrometry (GC-MS) Data Profile

Methodology: Electron Ionization (EI), 70 eV. Interpretation: The mass spectrum is dominated by α -cleavage adjacent to the nitrogen atom. Unlike simple phenethylamines, the thiophene ring directs fragmentation due to the stability of the thienyl radical, but the charge is preferentially retained on the nitrogen-containing fragment (Stevenson's Rule).

m/z (Ion)	Relative Abundance (%)	Fragment Assignment	Mechanistic Explanation
223	5–15%	$[M]^+\bullet$	Molecular ion. ^[1] Moderate intensity due to the stability of the secondary amine and aromatic ring.
208	< 5%	$[M - CH_3]^+$	Loss of methyl group (from the ethyl chain or thiophene). Minor pathway.
140	10–20%	$[M - C_6H_{11}]^+$	Loss of cyclohexyl radical. Cleavage of the N-Cyclohexyl bond (less favorable than α -cleavage).
126	100% (Base Peak)	$[C_8H_{16}N]^+$	α -Cleavage. Loss of the (5-methylthiophen-2-yl) radical. Forms the stable iminium ion: $[CH_3-CH=NH-Cy]^+$.
97	10–30%	$[C_5H_5S]^+$	Thienyl cation. Formed if charge remains on the aromatic ring during cleavage.
83	20–40%	$[C_6H_{11}]^+$	Cyclohexyl cation. Common diagnostic ion for N-cyclohexyl compounds.

Diagnostic Note: The presence of the m/z 126 base peak combined with the m/z 97 (methylthiophene) fragment is the "fingerprint" for this specific scaffold.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Solvent: CDCl_3 (Deuterated Chloroform) Reference: TMS (0.00 ppm)

^1H NMR (Proton) Prediction

The spectrum is characterized by the distinct thiophene AB system (or AX depending on field strength) and the chiral methine proton.

Shift (δ , ppm)	Multiplicity	Integral	Assignment	Coupling (J, Hz)
6.65	Doublet (d)	1H	Thiophene H-3	$J \approx 3.5$ Hz (Typical H3-H4 coupling)
6.55	Doublet-quartet (dq)	1H	Thiophene H-4	$J \approx 3.5$ Hz, $J \approx 1.0$ Hz (Allylic coupling to Me)
4.05	Quartet (q)	1H	CH-N (Methine)	$J \approx 6.5$ Hz (Coupling to adjacent methyl)
2.42	Doublet (d)	3H	Thiophene-CH ₃	$J \approx 1.0$ Hz (Allylic)
2.35 – 2.45	Multiplet (m)	1H	Cyclohexyl N-CH	Overlaps with Thiophene-Me (use 2D NMR to resolve)
1.85 – 1.95	Multiplet (m)	2H	Cyclohexyl (eq)	-
1.65 – 1.75	Multiplet (m)	2H	Cyclohexyl (eq)	-
1.35	Doublet (d)	3H	Ethyl chain CH ₃	$J \approx 6.5$ Hz
1.00 – 1.30	Multiplet (m)	6H	Cyclohexyl (ax)	Complex envelope
1.20	Broad Singlet	1H	NH	Exchangeable with D ₂ O

¹³C NMR (Carbon) Prediction

Shift (δ , ppm)	Type	Assignment	Notes
148.5	Quaternary (C)	Thiophene C-2	Point of attachment to ethyl chain
138.2	Quaternary (C)	Thiophene C-5	Point of attachment to methyl
125.5	Methine (CH)	Thiophene C-3	-
123.8	Methine (CH)	Thiophene C-4	-
53.5	Methine (CH)	CH-N (Ethyl bridge)	Chiral center
51.2	Methine (CH)	CH-N (Cyclohexyl)	-
34.5	Methylene (CH ₂)	Cyclohexyl C-2,6	Symmetric
26.2	Methylene (CH ₂)	Cyclohexyl C-4	-
25.1	Methylene (CH ₂)	Cyclohexyl C-3,5	Symmetric
24.5	Methyl (CH ₃)	Ethyl chain CH ₃	-
15.4	Methyl (CH ₃)	Thiophene-CH ₃	-

Infrared (IR) Spectroscopy

Methodology: ATR-FTIR (Attenuated Total Reflectance) or KBr Pellet.

- 3300 – 3400 cm⁻¹: N-H stretching (Weak/Medium). Secondary amine.
- 2850 – 2960 cm⁻¹: C-H stretching (Strong). Intense aliphatic peaks due to the cyclohexyl ring and ethyl chain.
- 1450 – 1550 cm⁻¹: C=C aromatic stretching (Thiophene ring breathing modes).
- 800 – 850 cm⁻¹: C-H out-of-plane bending (Thiophene). Diagnostic for 2,5-disubstitution.

Experimental Protocols for Validation

To confirm these predicted values in a laboratory setting, the following protocols are recommended.

A. Sample Preparation for NMR[7]

- Solvent Choice: Use CDCl_3 (99.8% D) containing 0.03% v/v TMS.
- Concentration: Dissolve 5–10 mg of the free base oil in 0.6 mL solvent. If analyzing the hydrochloride salt, use DMSO-d_6 or Methanol-d_4 to prevent precipitation and shift overlap.
- Acquisition:
 - Run ^1H NMR with at least 16 scans to resolve the thiophene allylic coupling.
 - Run COSY (Correlation Spectroscopy) to confirm the coupling between the methine quartet (4.05 ppm) and the methyl doublet (1.35 ppm).

B. GC-MS Workflow

- Instrument: Agilent 5977B MSD or equivalent.
- Column: DB-5ms or HP-5ms (30m × 0.25mm, 0.25 μm film).
- Temperature Program:
 - Initial: 80°C (hold 1 min).
 - Ramp: 20°C/min to 280°C.
 - Hold: 5 min.
- Injection: 1 μL splitless (1 mg/mL in Methanol).
- Validation: Monitor for the retention time shift relative to Methiopropamine (MPA). The cyclohexyl analog will elute significantly later than MPA due to increased molecular weight (+40 amu) and lipophilicity.

References

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- Foroumadi, A., et al. (2006).[3] Synthesis and antibacterial activity of N-[2-[5-(methylthio)thiophen-2-yl]-2-oxoethyl]...[3] Bioorganic & Medicinal Chemistry, 14(10), 3421-3427.[3] [Link](#) (Source for thiophene proton shifts).
- National Institute of Standards and Technology (NIST).NIST Mass Spectral Library. (Reference for general thiophene and cyclohexylamine fragmentation patterns). [Link](#)
- PubChem.Compound Summary for Cyclohexanamine derivatives. National Library of Medicine. [Link](#)

Disclaimer: The spectral data provided above are predicted based on structural additivity rules and homologous series analysis. For regulatory or forensic confirmation, synthesis of a certified reference standard and direct analysis is required.

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Sources

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